

An In-depth Technical Guide to Fluorocyclopentane

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Compound of Interest

Compound Name: Fluorocyclopentane

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the fundamental physicochemical properties of **fluorocyclopentane**, a compound of increasing interest in organic synthesis and pharmaceutical development.

Core Molecular Data

Fluorocyclopentane is a cyclic organic compound where a single fluorine atom substitutes a hydrogen atom on the cyclopentane ring.^[1] This substitution significantly influences the molecule's physical and chemical properties.^{[1][2]}

Below is a summary of its key molecular identifiers and properties.

Parameter	Value
Molecular Formula	C ₅ H ₉ F ^{[1][2][3][4]}
Molecular Weight	88.12 g/mol ^{[1][2][3]}
IUPAC Name	fluorocyclopentane ^{[2][3]}
CAS Number	1481-36-3 ^{[1][2][3]}
Canonical SMILES	C1CCC(C1)F ^[2]
InChI Key	YHYNFMGKZFOMAG-UHFFFAOYSA-N ^[2]

Structural Representation

The structure of **fluorocyclopentane** is foundational to its reactivity and interactions in various chemical systems. The following diagram illustrates the logical connectivity of the atoms in the molecule.

Molecular structure of **fluorocyclopentane**.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **fluorocyclopentane** are crucial for its application in research and development. While specific, detailed experimental procedures are proprietary and vary by manufacturer, general synthetic routes can be outlined.

General Synthesis of **Fluorocyclopentane**:

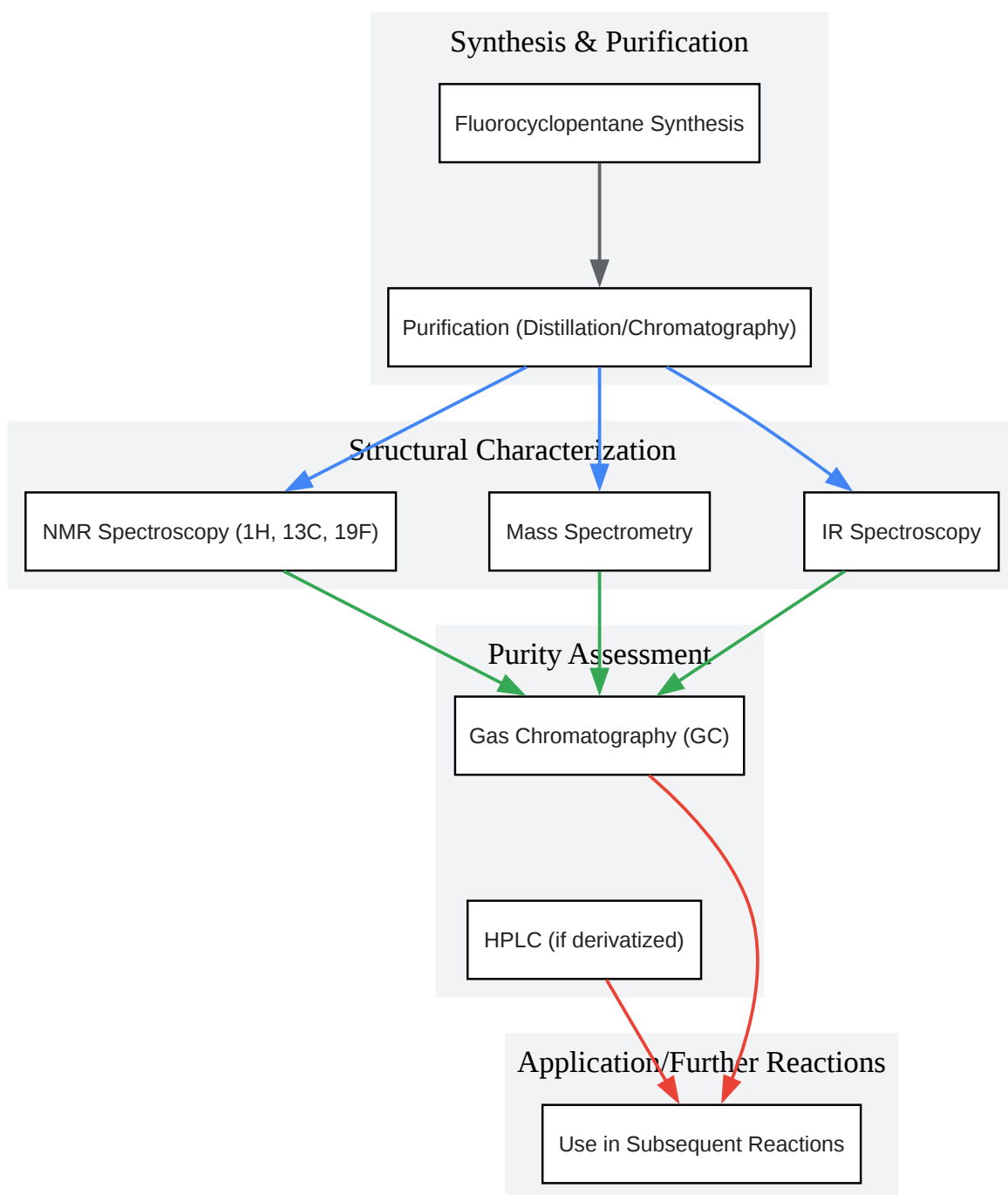
A common method for the synthesis of **fluorocyclopentane** involves the fluorination of cyclopentanol or its derivatives. One illustrative, though not exhaustive, protocol is as follows:

- Starting Material: Cyclopentanol.
- Fluorinating Agent: A suitable fluorinating agent, such as diethylaminosulfur trifluoride (DAST) or a similar reagent, is used.
- Reaction Conditions: The reaction is typically carried out in an anhydrous aprotic solvent, such as dichloromethane, at low temperatures to control the reactivity of the fluorinating agent.
- Workup: The reaction mixture is quenched with a suitable reagent, such as water or a saturated aqueous solution of sodium bicarbonate.
- Purification: The crude product is then purified by distillation or column chromatography to yield pure **fluorocyclopentane**.

It is imperative for researchers to consult peer-reviewed literature for validated and detailed experimental protocols tailored to their specific research needs.

Logical Workflow for Compound Analysis

The analysis of **fluorocyclopentane** and its derivatives follows a structured workflow to ensure comprehensive characterization.



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Workflow for the analysis of **fluorocyclopentane**.

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